

Technical Guide: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline

Cat. No.: B012931

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides a comprehensive overview of **2-Bromo-6-chloro-4-(trifluoromethyl)aniline**, a halogenated aromatic amine of significant interest in medicinal chemistry and agrochemical synthesis. This document details its chemical structure, physicochemical properties, a plausible synthetic route, and available data on its biological activity. The information is presented to support research and development activities involving this compound.

Chemical Structure and Properties

2-Bromo-6-chloro-4-(trifluoromethyl)aniline is a substituted aniline containing bromine, chlorine, and a trifluoromethyl group. These substitutions significantly influence its chemical reactivity and biological properties.

SMILES Code: NC1=C(Br)C=C(C=C1Cl)C(F)(F)F[\[1\]](#)[\[2\]](#)

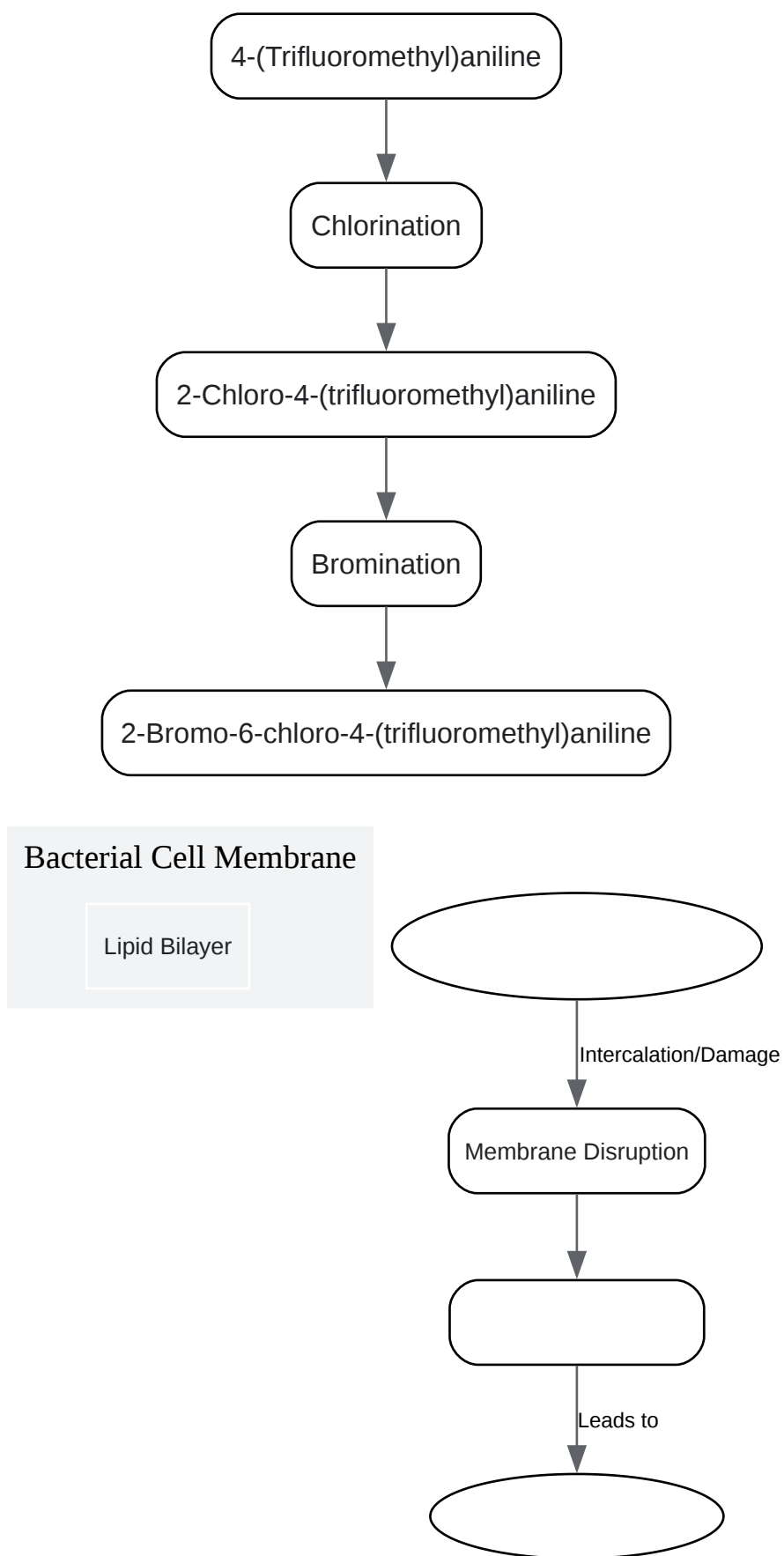
Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrClF ₃ N	[1][2]
Molecular Weight	274.47 g/mol	[1][2]
CAS Number	109919-26-8	[1][2]
Appearance	Off-white to light brown crystalline powder	-
Melting Point	49-51 °C	-
Boiling Point	Not available	-
Solubility	Soluble in most organic solvents	-

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the halogenation of substituted anilines. A potential two-step synthesis starting from 4-(trifluoromethyl)aniline is outlined below.

Logical Synthesis Workflow:



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References

- 1. 2-BROMO-6-CHLORO-4-(TRIFLUOROMETHYL)ANILINE | VSN-CHEM [vsncchem.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012931#2-bromo-6-chloro-4-trifluoromethyl-aniline-smiles-code]

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